Butopyronoxyl in polymer-based repellent systems

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Compound Focus: **Butopyronoxyl**

CAS No.: 532-34-3

Cat. No.: S573625

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Application Notes: Butopyronoxyl

Butopyronoxyl is a synthetic insect repellent known for its effectiveness against mosquitoes, ticks, flies, and gnats [1] [2]. Its potential for causing toxicity and its short duration of efficacy when applied in conventional forms (like creams or sprays) are key challenges that polymer-based delivery systems aim to overcome [3].

The following table summarizes its core physicochemical properties, which are critical for formulation design.

Property	Value	Reference	Significance for Formulation
CAS Number	532-34-3	[1] [2]	Unique compound identifier
Molecular Formula	$C_{12}H_{18}O_4$	[1]	Determines molecular weight and structure
Molecular Weight	226.27 g/mol	[1] [2]	Impacts diffusion and release rates from a polymer matrix
Physical State	Pale orange-red liquid	[1]	Influences the type of polymeric system used (e.g., nanoemulsion vs. solid particle)

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Property	Value	Reference	Significance for Formulation
Density	1.054 g/cm³ at 25°C	[2]	Important for product manufacturing and feel
Water Solubility	275 mg/L at 20°C	[1]	Low solubility suggests need for encapsulation or emulsification
Log P	2.42 (Calculated: 2.42)	[1]	Indicates moderate lipophilicity, suitable for lipid/polymer systems
Mode of Action	Repellent action disrupting host-finding	[1]	Supports a release profile that maintains a protective vapor concentration

Polymeric and lipid-based nanocarriers—such as solid lipid nanoparticles (SLNs), nanoemulsions, and liposomes—can enhance **butopyronoxyl**'s repellent efficacy and safety. These systems offer controlled release, reduce skin permeation, and improve stability [3]. The table below outlines potential formulation strategies.

Delivery System	Description	Potential Advantages for Butopyronoxyl
Solid Lipid Nanoparticles (SLNs)	Lipid nanoparticles solid at room/body temperature	Controlled release, high biocompatibility, protection of active ingredient [3]
Nanoemulsions	Oil-in-water dispersions with small droplet size	Enhanced skin coverage, improved stability of the repellent, tunable viscosity [3]
Liposomes	Spherical vesicles with phospholipid bilayers	Potential for co-encapsulation of hydrophilic/hydrophobic agents, improved skin retention [3]
Polymeric Nanoparticles	Particles made of biodegradable polymers (e.g., PLA, PLGA)	Sustained release profile, protection from degradation, reduced skin penetration [3]

Proposed Experimental Protocols

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Given the absence of specific protocols for **butopyronoxyl**, the following are proposed based on general practices for developing repellent formulations.

Protocol 1: Preparation of Butopyronoxyl-Loaded Solid Lipid Nanoparticles (SLNs)

This protocol outlines a method for producing SLNs using a hot homogenization technique.

- **Objective**: To encapsulate **butopyronoxyl** within a solid lipid matrix to achieve a sustained release profile and reduce skin permeation.
- **Materials**:
  - **Lipid Phase**: Compritol 888 ATO, Precirol ATO 5, or similar solid lipid.
  - **Active Ingredient**: **Butopyronoxyl**.
  - **Aqueous Phase**: Tween 80 or Poloxamer 188 as a surfactant, dissolved in purified water.
- **Equipment**: Hot plate with magnetic stirrer, high-shear homogenizer or probe sonicator, thermometer.
- **Procedure**:
  - **Melting**: Melt the solid lipid (e.g., 5% w/v) in a water bath at approximately 5-10°C above its melting point.
  - **Incorporation**: Dissolve **butopyronoxyl** (e.g., 1-2% w/w of lipid) into the molten lipid with gentle stirring.
  - **Heating**: Heat the aqueous surfactant solution (e.g., 2% w/v) to the same temperature as the lipid phase.
  - **Pre-emulsification**: Add the hot aqueous phase to the hot lipid phase under high-speed stirring using a magnetic stirrer to form a coarse pre-emulsion.
  - **Homogenization**: Homogenize the coarse emulsion using a high-shear homogenizer (e.g., 15,000 rpm for 5-10 minutes) or probe sonication to form a fine nanoemulsion.
  - **Cooling & Solidification**: Allow the nanoemulsion to cool at room temperature under mild stirring. The lipid droplets will solidify, forming SLNs.
  - **Storage**: Store the final SLN dispersion at 4-8°C for characterization.

Protocol 2: In Vitro Release and Skin Permeation Study

This protocol describes how to evaluate the release and skin penetration of **butopyronoxyl** from the developed formulation.

- **Objective**: To assess the controlled-release behavior of **butopyronoxyl** from the polymeric/lipid carrier and its potential to reduce systemic absorption.

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- **Materials**:
  - **Butopyronoxyl**-loaded SLN dispersion (from Protocol 1).
  - Franz diffusion cell with a receptor chamber.
  - Synthetic membrane or ex vivo skin (e.g., porcine ear skin).
  - Receptor medium (e.g., PBS with 20% ethanol to maintain sink condition).
- **Procedure**:
  - **Setup**: Mount the synthetic membrane or skin between the donor and receptor compartments of the Franz cell. Fill the receptor chamber with the pre-warmed (32°C) receptor medium.
  - **Application**: Apply a precise quantity of the **butopyronoxyl**-SLN formulation (e.g., 500 µL) to the donor side. A conventional solution of **butopyronoxyl** should be tested in parallel for comparison.
  - **Sampling**: At predetermined time intervals (e.g., 1, 2, 4, 6, 8, 24 hours), withdraw a sample from the receptor medium and replace it with fresh medium.
  - **Analysis**: Analyze the samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC), to quantify the amount of **butopyronoxyl** released and permeated.
  - **Data Analysis**: Plot cumulative release/permeation versus time to generate release profiles and calculate key parameters.

Workflow and Mechanism Visualization

The following diagrams, created using Graphviz DOT language, illustrate the general experimental workflow and proposed mechanism of action for the polymer-based repellent system.

DOT Code: Formulation Development Workflow

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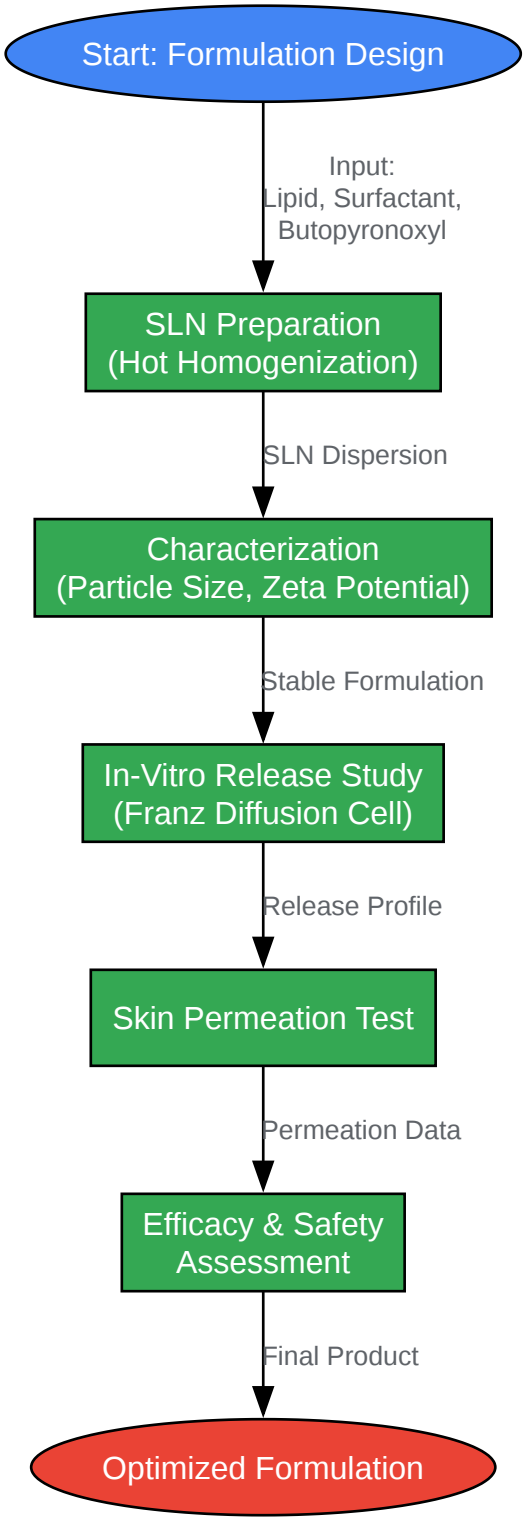

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Short Title: SLN Formulation Workflow

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DOT Code: Repellent Mechanism of Action

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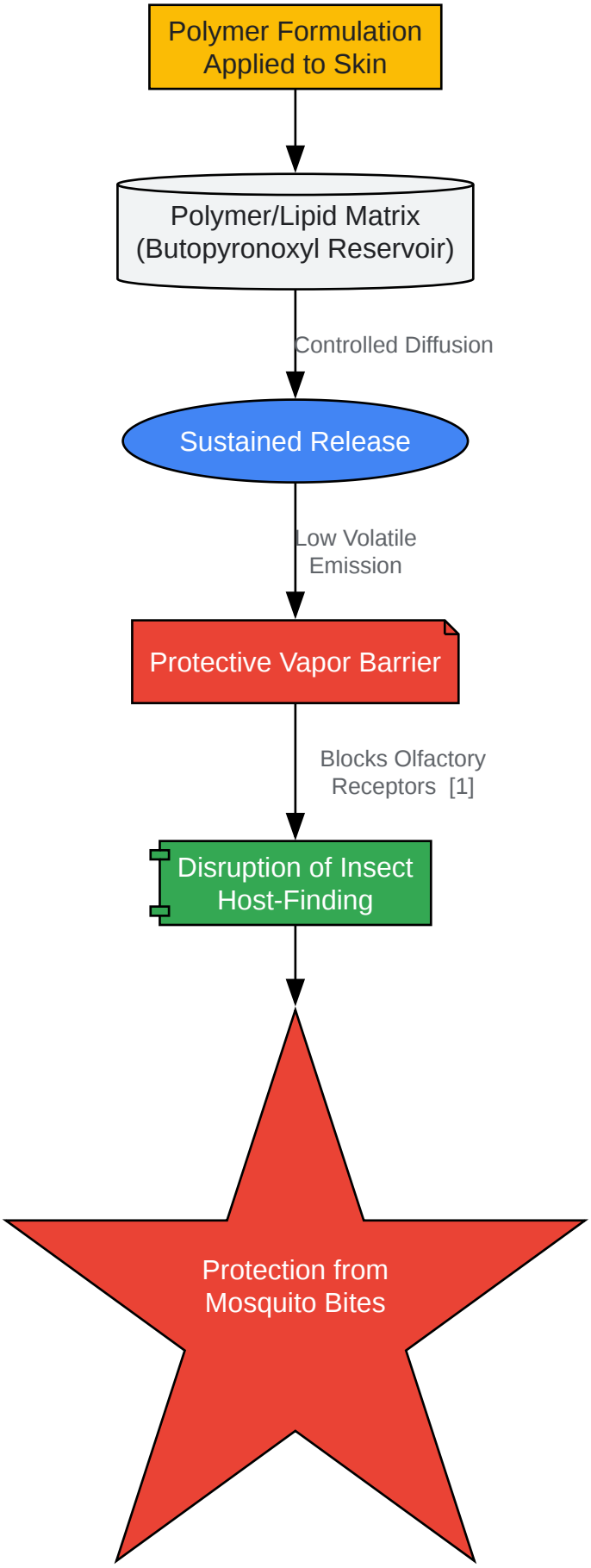

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Short Title: Repellent Action Mechanism

Discussion and Future Perspectives

The primary advantage of using polymer-based systems for **butopyronoxyl** is the ability to modulate its release kinetics, which could extend protection time and minimize the need for frequent reapplication [3]. A significant challenge is the **limited clinical translation** of such novel repellent delivery systems from laboratory research to commercial products [3]. Future work should focus on comprehensive toxicological profiling, scaling up manufacturing processes, and conducting rigorous field studies to demonstrate real-world efficacy and safety.

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